

physical properties of 1-bromo-2-butene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Crotyl bromide

Cat. No.: B1583404

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 1-Bromo-2-butene

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of 1-bromo-2-butene, a versatile halogenated alkene used in organic synthesis.[1] The information herein is compiled to assist in the design of experimental protocols, ensure safe handling, and provide baseline data for computational and developmental studies. 1-Bromo-2-butene, with the chemical formula C_4H_7Br , exists as cis (Z) and trans (E) isomers and is typically encountered as a colorless to pale yellow liquid with a characteristic odor.[2][3] It is known for its reactivity in nucleophilic substitution and elimination reactions.[2]

Core Physical and Chemical Properties

The physical characteristics of 1-bromo-2-butene are essential for its application in synthesis and for ensuring appropriate handling and storage conditions. The compound is soluble in common organic solvents but demonstrates limited solubility in water.[2] Due to its flammable nature, it should be kept away from ignition sources.[3][4]

Data Summary

The quantitative physical properties of 1-bromo-2-butene are summarized in the table below. Data often represents a mixture of isomers unless a specific isomer (E or Z) is indicated.

Property	Value	Conditions
Molecular Formula	C ₄ H ₇ Br	
Molecular Weight	135.00 g/mol	
Appearance	Colorless to pale yellow/yellow-brown liquid	Standard Temperature and Pressure
Density	1.312 g/mL	at 25°C
Boiling Point	97-99 °C	at 1 atm
Melting Point	-115.07 °C	(Estimate)
Refractive Index	1.480	at 20°C (n _{20/D})
Flash Point	11 °C	
Solubility	Soluble in organic solvents; limited in water	

Sources:[2][3][4][5][6]

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following section details standard methodologies for measuring the key parameters of liquid compounds like 1-bromo-2-butene.

Determination of Density

The density of a liquid can be determined using several gravimetric procedures.[7]

- Objective: To accurately measure the mass per unit volume of the liquid.
- Method: Pycnometer Method[7]
 - Preparation: Clean and thoroughly dry a pycnometer (a flask with a specific, known volume).

- Mass of Empty Pycnometer: Weigh the empty pycnometer on an analytical balance and record its mass (m_1).
- Mass of Filled Pycnometer: Fill the pycnometer with 1-bromo-2-butene, ensuring the liquid reaches the calibration mark. Use a thermometer to ensure the liquid is at the desired temperature (e.g., 25°C). Weigh the filled pycnometer and record its mass (m_2).
- Calculation: The mass of the liquid is ($m_2 - m_1$). The density (ρ) is calculated by dividing the mass of the liquid by the known volume (V) of the pycnometer: $\rho = (m_2 - m_1) / V$

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[8\]](#)

- Objective: To determine the temperature of the liquid-gas phase transition at a given pressure.
- Method: Capillary Tube Method (Thiele Tube)[\[9\]](#)[\[10\]](#)
 - Preparation: Fill a small test tube (fusion tube) with 2-3 mL of 1-bromo-2-butene.
 - Capillary Placement: Seal one end of a capillary tube using a flame. Place the capillary tube into the test tube with the open end submerged in the liquid.
 - Apparatus Setup: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. Place this assembly into a Thiele tube containing a high-boiling point liquid (e.g., paraffin oil).
 - Heating: Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform heating.[\[9\]](#)
 - Observation: As the temperature rises, air trapped in the capillary tube will exit, forming a stream of bubbles.
 - Measurement: When a rapid and continuous stream of bubbles emerges, stop heating. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is the boiling point. Record this temperature.[\[9\]](#)

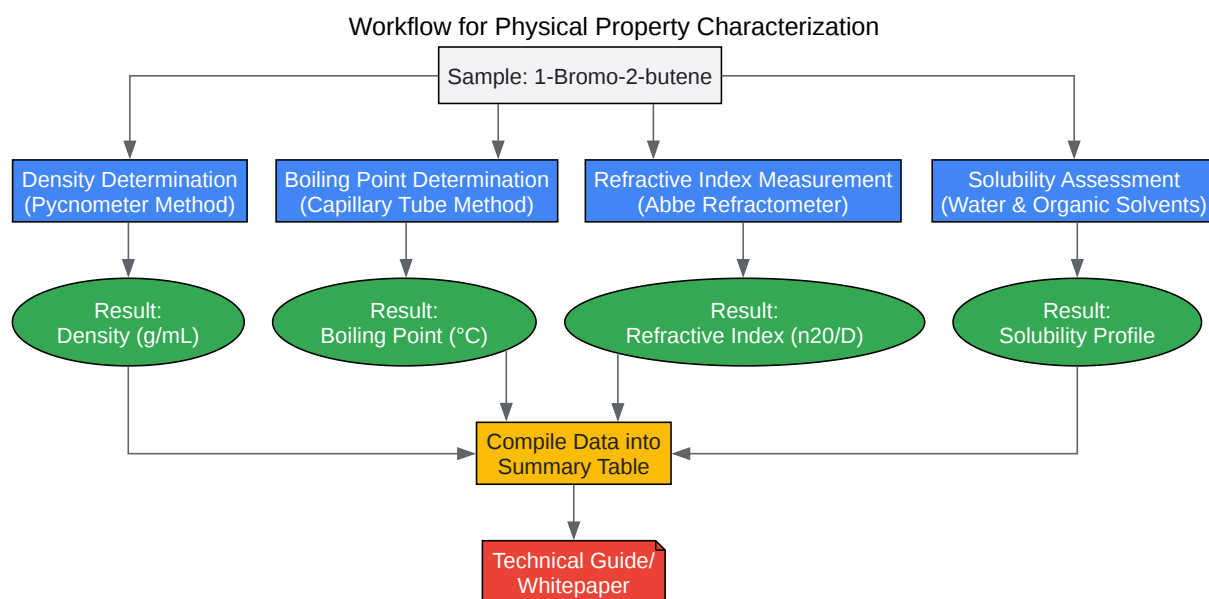
Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a valuable indicator of purity.

- Objective: To measure the ratio of the speed of light in a vacuum to its speed within the liquid sample.
- Method: Abbe Refractometer
 - Calibration: Calibrate the Abbe refractometer using a standard sample with a known refractive index (e.g., distilled water).
 - Sample Application: Place a few drops of 1-bromo-2-butene onto the prism of the refractometer.
 - Measurement: Close the prism and allow the sample to reach thermal equilibrium (typically 20°C, controlled by a water bath). Look through the eyepiece and adjust the knob until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
 - Reading: Read the refractive index value directly from the instrument's scale.

Logical Workflow Visualization

The following diagram illustrates a standard workflow for the physical characterization of a liquid chemical compound such as 1-bromo-2-butene.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the physical characterization of 1-bromo-2-butene.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fiveable.me [fiveable.me]
- 2. CAS 4784-77-4: 1-Bromo-2-butene | CymitQuimica [cymitquimica.com]

- 3. chembk.com [chembk.com]
- 4. chembk.com [chembk.com]
- 5. chembk.com [chembk.com]
- 6. bocsci.com [bocsci.com]
- 7. mt.com [mt.com]
- 8. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [physical properties of 1-bromo-2-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583404#physical-properties-of-1-bromo-2-butene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com